

Essential Guide to the Proper Disposal of HA130 Hemoperfusion Cartridges

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Compound of Interest

Compound Name: HA130

Cat. No.: B10762147

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For laboratory and clinical professionals, including researchers, scientists, and drug development experts, adherence to strict safety and disposal protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of the Jafron **HA130**, a disposable hemoperfusion cartridge. Used in clinical settings to treat conditions such as end-stage renal disease, the **HA130** cartridge requires management as biohazardous waste due to its contact with human blood.[1][2]

Immediate Safety and Handling Precautions

Personnel handling used **HA130** cartridges must treat them as potentially infectious medical waste.[3] The cartridge contains double cross-linked styrene-divinylbenzene copolymers as an adsorbent material and is housed in polycarbonate.[1] After use, the cartridge and all associated materials (e.g., tubing, gloves) are contaminated with blood and other potentially infectious materials.

Recommended Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate protective gloves.
- Eye/Face Protection: Use safety glasses or a face shield.
- Body Protection: Wear a protective gown or lab coat.

Step-by-Step Disposal Protocol

- **Segregation at Point of Use:** Immediately after use, the **HA130** cartridge and all connected tubing should be segregated from general waste.[4] Place these items into a designated, leak-proof, and puncture-resistant biohazard waste container. These containers are typically red and marked with the universal biohazard symbol.
- **Containerization:** Ensure the biohazard container is properly labeled for "Biohazardous Medical Waste" or "Regulated Medical Waste" (RMW). Do not overfill containers; they should be considered full when they are approximately three-quarters full to prevent spillage and ensure safe sealing.
- **Handling and Storage:** Handle the sealed biohazard containers with care to avoid punctures or leaks. Store the containers in a designated secure area away from general traffic until they are collected for final disposal. This area should be accessible only to authorized personnel.
- **Final Disposal:** The collected biohazardous waste must be treated to render it non-infectious before final disposal. Common treatment methods include autoclaving (steam sterilization) or incineration. This service is typically performed by a licensed medical waste disposal contractor. Ensure compliance with all local, state, and federal regulations for medical waste disposal.

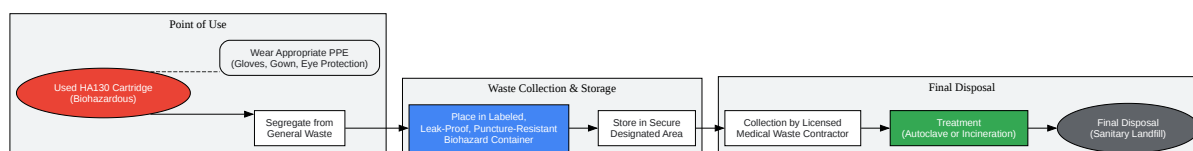
Data Presentation: HA130 Cartridge Disposal Characteristics

Characteristic	Description	Disposal Consideration
Product Name	HA130 Disposable Hemoperfusion Cartridge	Single-use medical device.
Adsorbent Material	Double cross-linked styrene-divinylbenzene copolymers	Must be disposed of as part of the entire cartridge.
Housing Material	Polycarbonate	Must be disposed of as part of the entire cartridge.
Potential Hazard	Biohazard due to contact with human blood and bodily fluids.	Treat as Regulated Medical Waste (RMW).
Primary Disposal Route	Incineration or Autoclaving followed by landfill.	To be handled by a licensed medical waste disposal facility.

Experimental Protocols

The disposal of the **HA130** cartridge does not involve experimental protocols but rather adherence to established biohazardous waste management procedures. The primary goal is to ensure the destruction of any potential pathogens and the safe containment of the used medical device.

Mandatory Visualization: HA130 Disposal Workflow



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Caption: Logical workflow for the proper disposal of used **HA130** hemoperfusion cartridges.

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